

Application Notes and Protocols for Terbium-155 SPECT/CT Imaging in Mice

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Compound of Interest

Compound Name: *Terbium-155*

CAS No.: *14391-17-4*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive protocol for preclinical SPECT/CT (Single Photon Emission Computed Tomography/Computed Tomography) imaging in mice using the radionuclide **Terbium-155** (^{155}Tb). **Terbium-155** is a promising radionuclide for SPECT imaging due to its favorable decay characteristics, including a half-life of 5.32 days and principal gamma-ray emissions at 87 keV and 105 keV.[1][2] This protocol will cover the essential steps from radiolabeling of a targeting molecule to image acquisition, reconstruction, and quantitative analysis.

I. Radiolabeling Protocol for ^{155}Tb -DOTATOC

This protocol describes the radiolabeling of DOTATOC, a somatostatin analogue, with ^{155}Tb . This is a common procedure for targeting somatostatin receptor-positive tumors in preclinical models.

Materials:

- $^{155}\text{TbCl}_3$ in 0.05 M HCl

- DOTATOC (1 mM stock solution)
- Sodium acetate buffer (0.5 M, pH ~4.5)
- Reaction vial (e.g., Eppendorf tube)
- Heating block or water bath
- Radio-TLC system for quality control

Procedure:

- In a reaction vial, combine approximately 100 MBq of $^{155}\text{TbCl}_3$ with sodium acetate buffer to achieve a final pH of ~4.5.[\[1\]](#)
- Add the desired amount of DOTATOC (e.g., to achieve a molar activity of up to 100 MBq/nmol).[\[1\]](#)[\[2\]](#)
- Incubate the reaction mixture at 95°C for 10-15 minutes.[\[1\]](#)[\[3\]](#)
- After incubation, allow the mixture to cool to room temperature.
- Perform radiochemical purity analysis using a radio-TLC system to ensure a radiolabeling yield of >95%.

II. Animal Preparation and Handling

Proper animal preparation is crucial for obtaining high-quality and reproducible imaging data.

Materials:

- Tumor-bearing mice (e.g., xenograft models)
- Isoflurane anesthesia system with induction chamber and nose cone
- Heating pad or lamp to maintain body temperature
- Tail vein catheter (optional, for precise injection timing)

- Sterile saline for injection

Procedure:

- **Anesthesia Induction:** Anesthetize the mouse using isoflurane (3-4% for induction) in an induction chamber.[\[4\]](#)
- **Anesthesia Maintenance:** Once induced, transfer the mouse to the scanner bed and maintain anesthesia using a nose cone with 1.5-2.5% isoflurane.[\[4\]](#)
- **Temperature Regulation:** Maintain the mouse's body temperature at 37°C throughout the procedure using a heating pad or lamp to prevent hypothermia-induced physiological changes.
- **Radiotracer Administration:** Administer the ^{155}Tb -labeled compound (e.g., ^{155}Tb -DOTATOC) via intravenous tail vein injection. The injected volume should typically be around 100-150 μL .
- **Positioning:** Position the mouse on the scanner bed according to the imaging system's guidelines.

III. SPECT/CT Image Acquisition

The following are general parameters for SPECT/CT acquisition. Specific parameters may need to be optimized based on the imaging system and the specific research question.

SPECT Parameters:

- **Collimator:** High-Energy Ultra-High Resolution (HEUHR) or Ultra-High Sensitivity (UHS) pinhole collimators are commonly used for preclinical imaging.
- **Energy Windows:** Set energy windows around the principal photopeaks of ^{155}Tb :
 - 87 keV (e.g., 20% window)
 - 105 keV (e.g., 20% window)
- **Acquisition Mode:** Step-and-shoot or continuous rotation.

- Projections: 60-120 projections over 360 degrees.
- Acquisition Time: 20-60 minutes, depending on the injected dose and desired image quality.

CT Parameters:

- X-ray Tube Voltage: 40-50 kVp
- X-ray Tube Current: 400-500 μ A
- Projections: 180-360 projections.
- Acquisition Time: 1-5 minutes.

IV. Image Reconstruction and Analysis

Image Reconstruction:

- Algorithm: Ordered Subset Expectation Maximization (OSEM) is a commonly used iterative reconstruction algorithm.
- Parameters:
 - Number of Subsets: 8-16
 - Number of Iterations: 4-10
- Corrections: Apply corrections for attenuation (using the CT data), scatter, and detector response for accurate quantification.

Quantitative Image Analysis:

- Image Fusion: Co-register the SPECT and CT images.
- Region of Interest (ROI) Definition: Draw ROIs on the fused images over the tumor and other organs of interest (e.g., kidneys, liver, muscle) using the CT scan for anatomical guidance.
- Quantification:

- Calculate the mean activity concentration within each ROI from the SPECT data (in Bq/mL or $\mu\text{Ci/mL}$).
- Calculate the percentage of injected dose per gram of tissue (%ID/g) for each organ:
$$(\%ID/g) = (\text{Activity in ROI} / \text{Injected Dose}) / (\text{Tissue Volume or Mass}) * 100$$
- Biodistribution data can be compiled to assess the uptake and clearance of the radiotracer over time.[5]

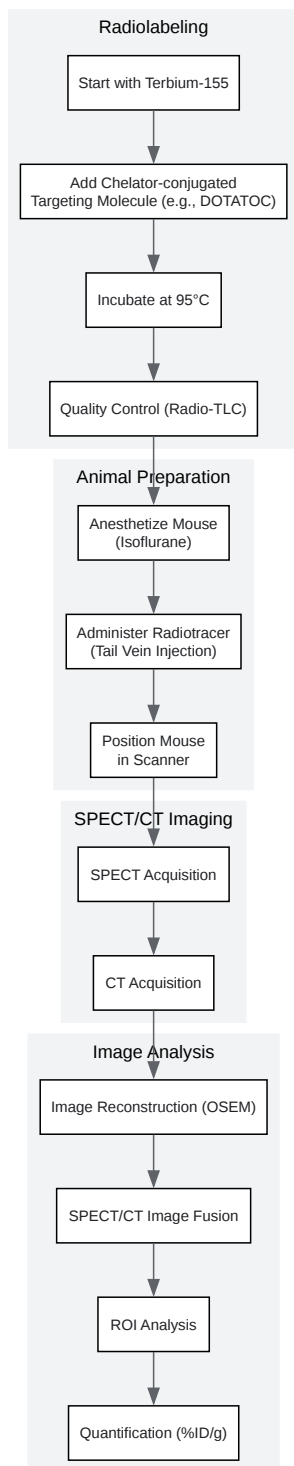
V. Quantitative Data Summary

The following table summarizes typical quantitative data obtained from ^{155}Tb SPECT/CT imaging studies in mice.

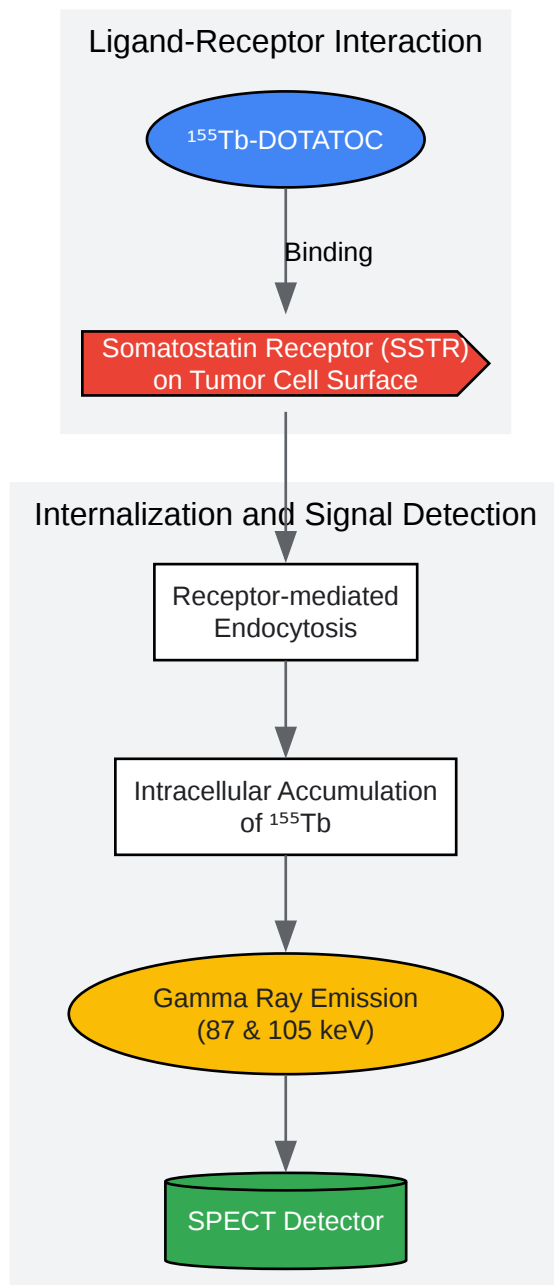
Parameter	Value	Reference Compound	Mouse Model	Citation
Radiolabeling				
Radiochemical Yield	>95%	¹⁵⁵ Tb-DOTATOC	-	[1]
Molar Activity	up to 100 MBq/nmol	¹⁵⁵ Tb-DOTATOC	-	[1][2]
Biodistribution				
Tumor Uptake (%ID/g at 24h)	22.0 ± 4.4	¹⁵⁵ Tb-cm09	KB tumor xenograft	[5]
Kidney Uptake (%ID/g at 24h)	High	¹⁶¹ Tb-cm09	KB tumor xenograft	[5][6]
Tumor-to-Blood Ratio (at 24h)	~15	¹⁵⁵ Tb-cm09	KB tumor xenograft	[5]
Tumor-to-Liver Ratio (at 24h)	~5.9	¹⁵⁵ Tb-cm09	KB tumor xenograft	[5]
Tumor-to-Kidney Ratio (at 24h)	~0.8	¹⁵⁵ Tb-cm09	KB tumor xenograft	[5]
SPECT/CT Parameters				
Injected Dose	~4.5 MBq	¹⁵⁵ Tb-cm09	KB tumor xenograft	[5]
Image Acquisition Time	15 min - 2 hours	Various	Various	[6]

VI. Experimental Workflow and Signaling Pathway Diagrams

Experimental Workflow for Terbium-155 SPECT/CT Imaging in Mice



Simplified Signaling Pathway for SSTR-Targeted Imaging

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